

An In-depth Technical Guide to 4-Fluoro-2-methylbenzenethiol

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Compound of Interest

Compound Name: 4-Fluoro-2-methylthiophenol

CAS No.: 845823-04-3

Cat. No.: B1302154

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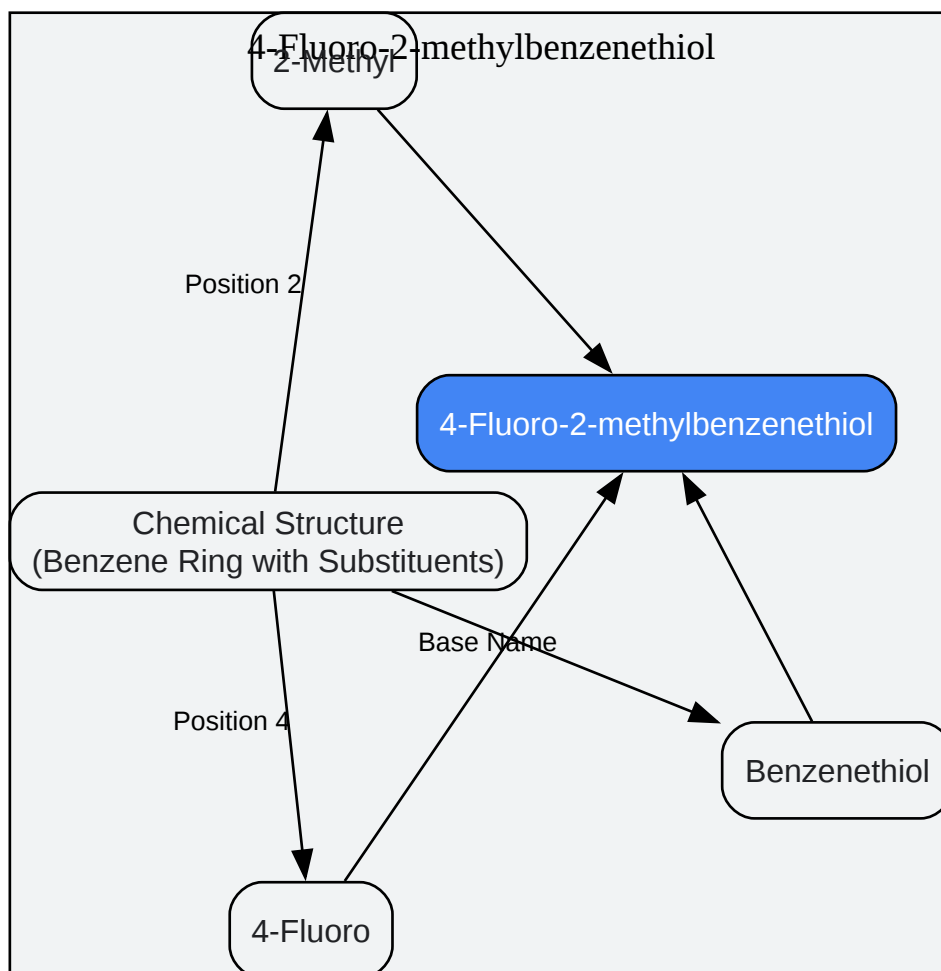
This guide provides a comprehensive technical overview of 4-Fluoro-2-methylbenzenethiol, a key building block in modern synthetic chemistry. Intended for researchers, scientists, and professionals in drug development, this document delves into its chemical identity, properties, synthesis, and applications, underpinned by established scientific principles and methodologies.

Chemical Identity and Nomenclature

The compound commonly referred to as **4-Fluoro-2-methylthiophenol** is systematically named under the guidelines of the International Union of Pure and Applied Chemistry (IUPAC) as 4-Fluoro-2-methylbenzenethiol.^{[1][2]} This nomenclature arises from its structure: a benzene ring substituted with a thiol group (-SH), a fluorine atom at the fourth position, and a methyl group at the second position relative to the thiol group.

Synonyms for this compound include **4-Fluoro-2-methylthiophenol**, 5-Fluoro-2-thiotoluene, and 2-Methyl-4-fluorobenzenethiol.^[1] The Chemical Abstracts Service (CAS) has assigned the number 845823-04-3 to this specific chemical entity, which is crucial for unambiguous identification in databases and publications.^{[2][3]}

Diagram 1: IUPAC Naming Convention



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Caption: Logical breakdown of the IUPAC name for 4-Fluoro-2-methylbenzenethiol.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The properties of 4-Fluoro-2-methylbenzenethiol are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₇ FS	[1]
Molecular Weight	142.19 g/mol	[1][3]
Appearance	Liquid	[1]
Purity	Typically ≥96%	[1]

These properties are essential for calculating reaction stoichiometries, preparing solutions of known concentrations, and predicting the compound's behavior in various chemical environments.

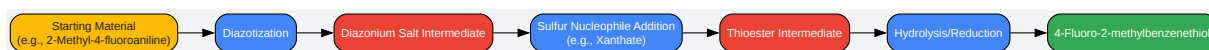
Synthesis and Mechanistic Insights

The synthesis of 4-Fluoro-2-methylbenzenethiol can be achieved through various synthetic routes. A common approach involves the reduction of the corresponding sulfonyl chloride or the diazotization of the corresponding aniline followed by reaction with a sulfur source.

Illustrative Synthetic Workflow:

A plausible synthetic pathway could start from the readily available 2-methyl-4-fluoroaniline. The workflow involves converting the amino group into a more versatile functional group that can then be transformed into the desired thiol.

Diagram 2: Generalized Synthetic Workflow



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Caption: A conceptual workflow for the synthesis of 4-Fluoro-2-methylbenzenethiol.

Detailed Protocol: A Representative Synthetic Procedure

The following is a generalized protocol that illustrates the key steps in a potential synthesis.

Note: This is a representative procedure and should be adapted and optimized based on laboratory conditions and safety assessments.

- Diazotization of 2-Methyl-4-fluoroaniline:
 - Dissolve 2-methyl-4-fluoroaniline in an acidic aqueous solution (e.g., HCl or H₂SO₄) and cool the mixture to 0-5 °C in an ice bath.
 - Slowly add a solution of sodium nitrite (NaNO₂) in water, maintaining the low temperature. The formation of the diazonium salt is typically indicated by a color change.
 - Causality: The acidic environment protonates the amino group, making it a better leaving group. The low temperature is crucial to prevent the unstable diazonium salt from decomposing.
- Formation of the Thio-intermediate:
 - In a separate flask, prepare a solution of a sulfur nucleophile, such as potassium ethyl xanthate.
 - Slowly add the cold diazonium salt solution to the xanthate solution. Vigorous nitrogen evolution is expected.
 - Causality: The xanthate acts as a sulfur source. The diazonium group is an excellent leaving group (N₂ gas), facilitating the nucleophilic substitution.
- Hydrolysis to the Thiol:
 - After the addition is complete, the reaction mixture is typically stirred for a period to ensure complete reaction.
 - The resulting intermediate is then hydrolyzed, for example, by heating with a strong base like sodium hydroxide, followed by acidification.
 - Causality: The basic hydrolysis cleaves the xanthate ester to reveal the thiolate anion, which is then protonated during acidification to yield the final thiol product.

- Purification:
 - The crude product is typically extracted into an organic solvent.
 - The organic layer is washed, dried, and the solvent is removed under reduced pressure.
 - Further purification can be achieved by distillation or column chromatography to obtain the desired purity.

Applications in Research and Drug Development

Substituted thiophenols like 4-Fluoro-2-methylbenzenethiol are valuable intermediates in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. The presence of the fluorine atom can significantly modulate the biological activity, metabolic stability, and pharmacokinetic properties of a molecule. The thiol group is a versatile functional handle that can participate in a variety of chemical transformations.

Key Application Areas:

- **Synthesis of Biologically Active Compounds:** The thiol group can be alkylated, oxidized, or used in coupling reactions to build larger molecular scaffolds. The fluoro- and methyl-substituents provide specific steric and electronic properties that can be exploited in drug design.
- **Material Science:** Thiophenols can be used to modify surfaces, for example, in the formation of self-assembled monolayers on gold surfaces.

Safety and Handling

As with all chemicals, proper safety precautions must be observed when handling 4-Fluoro-2-methylbenzenethiol. It is essential to consult the Safety Data Sheet (SDS) before use.

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a fume hood.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances.

References

- Chemsr.c. 4-Fluoro-2-methylbenzenethiol. [[Link](#)]

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Sources

- 1. 4-fluoro-2-methylbenzenethiol | CymitQuimica [cymitquimica.com]
- 2. 4-Fluoro-2-methylbenzenethiol | CAS#:845823-04-3 | Chemsr.c [chemsrc.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
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